

# Analytical methods for 2-Chloro-5-methoxybenzonitrile characterization

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## Compound of Interest

Compound Name: 2-Chloro-5-methoxybenzonitrile

Cat. No.: B159054

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An Application Note and Protocol Guide for the Analytical Characterization of **2-Chloro-5-methoxybenzonitrile**

## Authored by: Gemini, Senior Application Scientist Abstract

This guide provides a comprehensive framework of analytical methodologies for the robust characterization of **2-Chloro-5-methoxybenzonitrile** (CAS No: 127667-00-9). As a key intermediate in the synthesis of pharmaceuticals and other advanced materials, ensuring its identity, purity, and stability is of paramount importance.<sup>[1]</sup> This document is designed for researchers, quality control analysts, and drug development professionals, offering detailed, field-proven protocols for structural elucidation and purity assessment. The methodologies described herein are built on the principles of orthogonal analysis, employing a suite of spectroscopic and chromatographic techniques to build a self-validating analytical dossier for the compound.

## Introduction and Physicochemical Profile

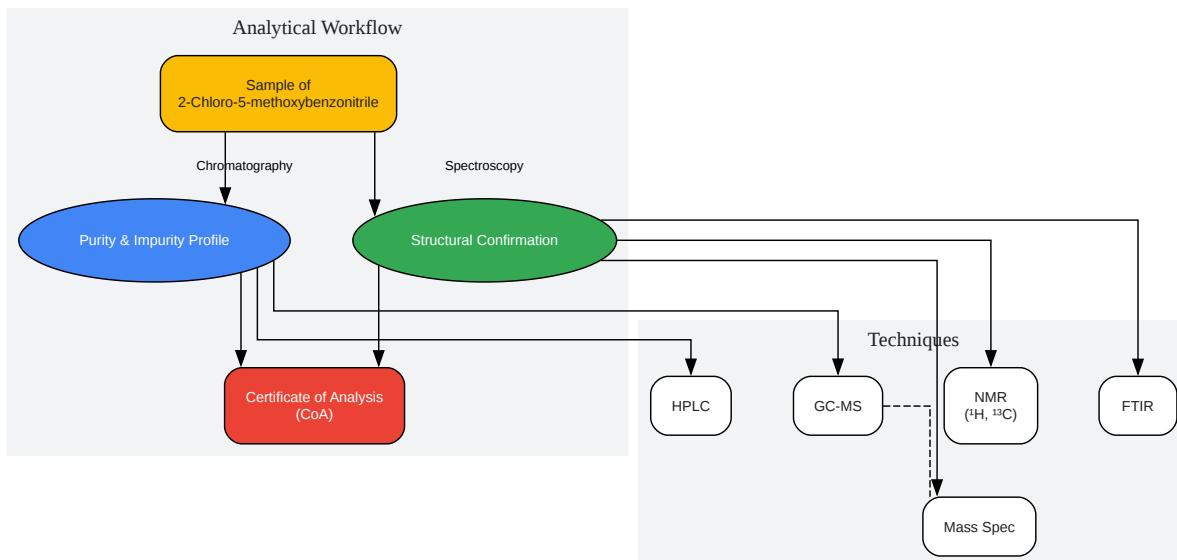
**2-Chloro-5-methoxybenzonitrile** is a substituted aromatic compound featuring a nitrile, a chloro, and a methoxy group. This unique combination of functional groups dictates its chemical reactivity and informs the selection of appropriate analytical techniques.<sup>[2]</sup> A foundational understanding of its physical properties is essential for proper sample handling, storage, and method development.

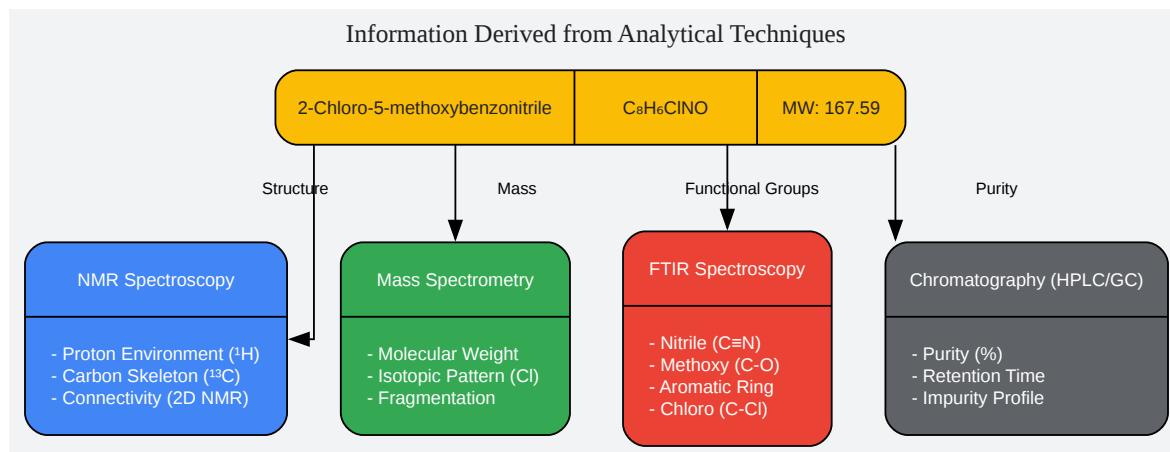
Table 1: Physicochemical Properties of **2-Chloro-5-methoxybenzonitrile**

Property	Value	Source(s)
Chemical Formula	$C_8H_6ClNO$	[1][3]
Molecular Weight	167.59 g/mol	[1][4]
Appearance	White to off-white or light yellow solid	[4][5]
CAS Number	127667-00-9	[3]
Melting Point	48 - 52 °C	[4]
Boiling Point	276 - 278 °C	[4]
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., ethanol, dichloromethane)	[4]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.[4]	

## Analytical Strategy: An Orthogonal Approach

A multi-faceted analytical strategy is crucial for the unambiguous characterization of any chemical entity. No single technique can provide all necessary information. This guide employs an orthogonal approach, where each method provides complementary data, collectively confirming the molecule's structure and purity.





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